

reducing fenarimol dermal exposure during application

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fenarimol

CAS No.: 60168-88-9

Cat. No.: S527853

[Get Quote](#)

Fenarimol Exposure at a Glance

The table below summarizes quantitative data on dermal exposure to **fenarimol** during typical handling activities, which can help you benchmark and assess the effectiveness of your safety controls [1].

Activity	Total Dermal Exposure (Mean)	Percentage of Handled Active Ingredient	Most Exposed Body Part(s)
Mixing/Loading	0.17 ± 0.11 mg	0.001 ± 0.001%	Hands (~100% of exposure)
Application (Spraying)	0.22 ± 0.15 mg	0.003 ± 0.002%	Back and Legs (Shins accounted for 54.8%)

Frequently Asked Questions (FAQs)

Q1: Which tasks present the highest risk of dermal exposure? The risk is present during both suspension preparation and application, but the primary exposure sites differ [1]:

- **Mixing/Loading:** The hands are the critical exposure point, receiving nearly 100% of the dermal dose. This highlights the absolute necessity of wearing chemical-resistant gloves during these steps.

- **Application:** During spraying, the back and legs become the most exposed areas, with over half of the exposure occurring specifically on the shins. Wearing appropriate protective gear on the torso and legs is crucial.

Q2: What is the most important piece of personal protective equipment (PPE)? Chemical-resistant gloves are non-negotiable. Given that hands can receive virtually all of the exposure during mixing and loading, gloves are your first and most important line of defense [1].

Q3: Besides the hands, what other body parts need protection? Your legs, especially the shins, and back require protection. During application activities like spraying, these areas receive the majority of dermal exposure. Wearing a full-length lab coat or protective suit and sturdy, impermeable footwear is essential [1].

Troubleshooting & Exposure Control Guide

Problem	Possible Cause	Solution
High potential for hand contact during liquid handling.	Inadequate hand protection or improper glove removal technique.	Mandate double-gloving with chemical-resistant gloves (e.g., nitrile). Practice proper glove doffing to prevent skin contamination.
Uncertainty about full-body exposure levels during experimental procedures.	Lack of quantitative exposure monitoring for specific methods.	Implement a dermal exposure assessment study using standardized patches and gloves on different body parts, as detailed in the experimental protocol below [1].
Contamination of torso and legs during simulated application (e.g., spraying).	Lack of protective clothing on the body and legs.	Wear a long-sleeved, back-closing lab coat and dedicated protective trousers. Ensure no gaps exist between footwear and trousers [1].

Experimental Protocol: Assessing Dermal Exposure

This methodology, adapted from a greenhouse exposure study, provides a framework for quantifying dermal exposure in a laboratory setting [1].

1. Principle Dermal exposure is measured by attaching absorbent patches to specific areas of protective clothing and using cotton gloves. The patches and gloves are collected after the procedure, and the amount of **fenarimol** residue is extracted and quantified.

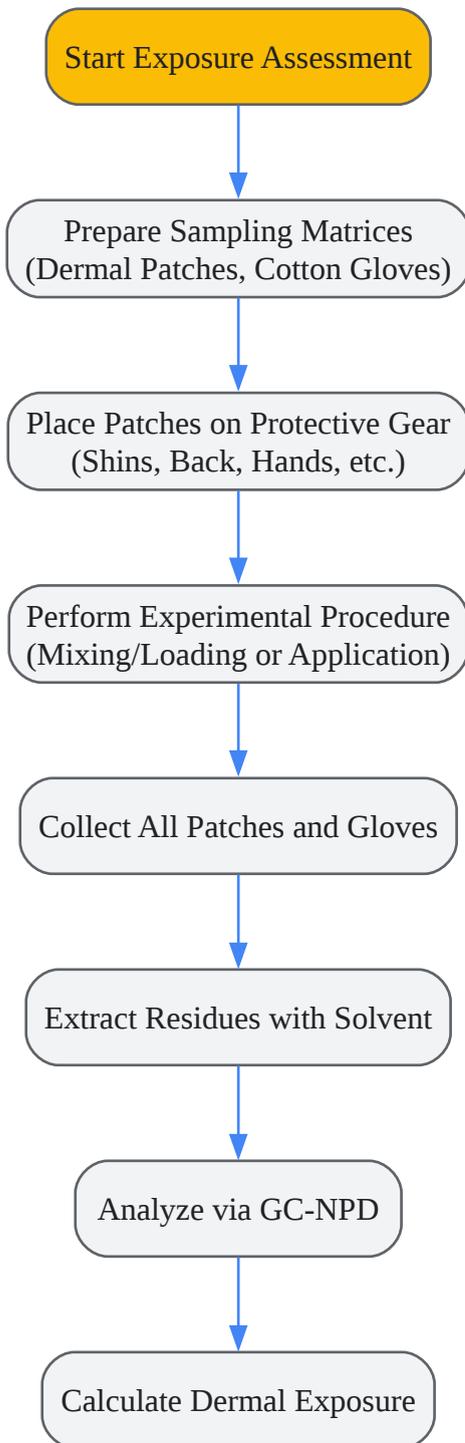
2. Materials

- **Dermal Patches:** Cellulose thin-layer chromatography paper (e.g., Whatman 17CHR, 1-mm thickness), cut to 50 cm².
- **Hand Exposure:** Cotton gloves.
- **Extraction Solvent:** HPLC-grade acetone.
- **Analysis:** Gas Chromatograph with a Nitrogen-Phosphorous Detector (GC-NPD) or other suitable analytical instrumentation.

3. Procedure

- **Patch Placement:** Attach dermal patches to the following areas of the protective garment: forehead, front of neck, back of neck, chest/abdomen, back, upper arms, forearms, thighs, and shins.
- **Hand Monitoring:** Don cotton gloves over chemical-resistant gloves during all handling procedures.
- **Sample Collection:** Upon completion of the experiment, carefully collect all patches and gloves using clean tweezers. Place each sample into a separate labeled container.
- **Extraction:** Add acetone to each container and agitate at 200 rpm for 60 minutes.
- **Analysis:** Concentrate the extracts and analyze **fenarimol** residue using GC-NPD.

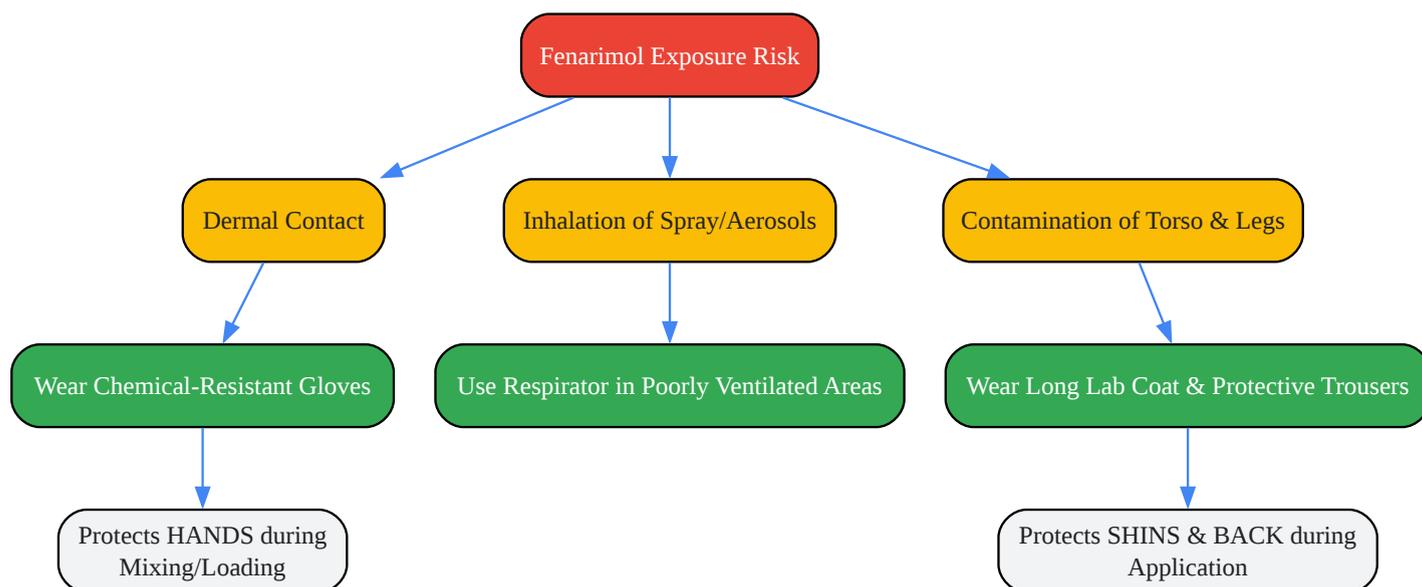
The workflow for this exposure assessment is outlined in the following diagram:



[Click to download full resolution via product page](#)

Key Safety Practices Diagram

The diagram below summarizes the primary routes of exposure and the corresponding protective measures, highlighting that protection is a multi-step process.



[Click to download full resolution via product page](#)

Key Takeaways for Your Research

- **Focus on Hands First:** The data is clear that glove use is the single most critical control measure [1].
- **Don't Neglect the Body:** For procedures involving liquid transfer or spraying, protective clothing on the torso and legs is essential to prevent significant exposure [1].
- **Validate with Data:** If your experimental process changes significantly, consider conducting a small-scale exposure assessment to ensure your safety controls are effective [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Risk and exposure assessment for agricultural workers during ... [applbiolchem.springeropen.com]

To cite this document: Smolecule. [reducing fenarimol dermal exposure during application].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b527853#reducing-fenarimol-dermal-exposure-during-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com